

Safeguarding Research: Proper Disposal Procedures for ACP-105

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Compound of Interest

Compound Name: ACP-105

Cat. No.: B15541016

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step procedures for the safe and compliant disposal of **ACP-105**, a selective androgen receptor modulator (SARM). Adherence to these guidelines is critical to protect both laboratory personnel and the environment from potential harm.

Understanding the Hazards of ACP-105

ACP-105 is classified as a hazardous substance. A thorough understanding of its toxicological properties is the first step in ensuring its safe disposal. Key hazard information is summarized in the table below.

Hazard Classification	GHS Hazard Statement	Precautionary Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.
Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life	P273: Avoid release to the environment.
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects	P391: Collect spillage.
Disposal	P501: Dispose of contents/ container to an approved waste disposal plant. [1]	

Step-by-Step Disposal Protocol for ACP-105

The proper disposal of **ACP-105**, as with any hazardous laboratory chemical, must follow a strict and systematic protocol. The following steps provide a clear workflow for the safe management of **ACP-105** waste.

1. Waste Identification and Segregation:

- All materials contaminated with **ACP-105**, including unused product, solutions, contaminated personal protective equipment (PPE) like gloves and lab coats, and empty containers, must be treated as hazardous waste.
- Segregate **ACP-105** waste from other laboratory waste streams to prevent accidental mixing with incompatible substances.[\[2\]](#)[\[3\]](#)

2. Containerization:

- Use only approved, chemically compatible, and leak-proof containers for storing **ACP-105** waste.[\[2\]](#)[\[4\]](#) The container must be able to be securely sealed.[\[2\]](#)
- Ensure containers are in good condition, free from cracks or deterioration.[\[4\]](#)

- Do not overfill waste containers; leave adequate headspace to allow for expansion.[3]

3. Labeling:

- Clearly label all **ACP-105** waste containers with the words "Hazardous Waste" and the full chemical name: "**ACP-105**".
- The label should also include the hazard characteristics (e.g., "Toxic," "Hazardous to the Aquatic Environment").
- Indicate the date when the waste was first added to the container.

4. Storage:

- Store **ACP-105** waste in a designated and secure Satellite Accumulation Area (SAA) at or near the point of generation.[3][5]
- The storage area should be away from heat sources, direct sunlight, and high-traffic areas. [2]
- Ensure that incompatible chemicals are not stored together.[3]

5. Disposal:

- Crucially, do not dispose of **ACP-105** down the sink, in regular trash, or allow it to be released into the environment.[2][6] This is explicitly prohibited due to its high aquatic toxicity. [1]
- The only approved method for the disposal of **ACP-105** is through an approved and licensed hazardous waste disposal facility.[1]
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[5]

6. Empty Containers:

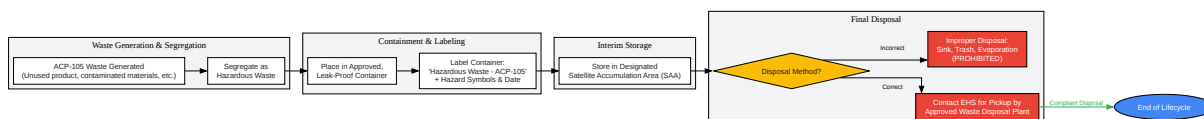
- Even "empty" containers that once held **ACP-105** must be treated as hazardous waste unless they have been triple-rinsed with a suitable solvent. The rinsate from this process

must also be collected and disposed of as hazardous waste.[6]

- After proper decontamination, any labels indicating hazardous contents should be defaced or removed before the container is discarded as regular trash.[6]

Logical Workflow for ACP-105 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ACP-105** waste.



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Caption: Workflow for the proper disposal of **ACP-105**.

By implementing these procedures, laboratories can ensure the safe handling and disposal of **ACP-105**, fostering a secure research environment and maintaining regulatory compliance. Always consult your institution's specific safety protocols and EHS guidelines for additional requirements.

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References

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- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for ACP-105]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15541016/docs#safeguarding-research-proper-disposal-procedures-for-acp-105\]](https://www.benchchem.com/product/b15541016/docs#safeguarding-research-proper-disposal-procedures-for-acp-105)

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